

Personal protective equipment for handling (S)-(Tetrahydrofuran-2-YL)methanol

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Compound of Interest	
Compound Name:	(S)-(Tetrahydrofuran-2-YL)methanol
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Essential Safety and Handling Guide for (S)-(Tetrahydrofuran-2-YL)methanol

This guide provides critical safety, handling, and disposal information for **(S)-(Tetrahydrofuran-2-YL)methanol** (CAS No: 97-99-4), a combustible liquid that can cause serious eye irritation and is suspected of damaging fertility or the unborn child.^{[1][2]} Adherence to these protocols is imperative for the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

The selection and correct use of appropriate Personal Protective Equipment (PPE) is the primary defense against exposure. The following table summarizes the necessary PPE for handling **(S)-(Tetrahydrofuran-2-YL)methanol**.

Protection Type	Equipment Specification	Purpose & Standards
Eye & Face Protection	Tight-sealing safety goggles or safety glasses with side-shields. A face shield is recommended for splash hazards.	Protects against splashes and vapors causing serious eye irritation. [3] [4] [5] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [3] [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene rubber).	Prevents skin contact. [6] [7] Gloves should be tested according to EN 374. [6] Always consult the manufacturer's compatibility chart for specific breakthrough times and inspect gloves before use. [6]
Skin & Body Protection	Laboratory coat, chemical-resistant apron, or coveralls. Long pants and closed-toe shoes are mandatory.	Provides maximum skin coverage to prevent accidental contact. [4] [6]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood.	Minimizes inhalation of vapors. [3] [6] If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A). [3] [4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **(S)-(Tetrahydrofuran-2-YL)methanol**.

Experimental Protocol: Safe Handling

- Preparation:

- Ensure a chemical fume hood is operational and the work area is free of clutter.[3]
- Verify that an emergency eyewash station and safety shower are accessible and operational.[4][8]
- Assemble all necessary equipment and reagents.
- Don all required PPE as specified in the table above.
- Handling:
 - Ground and bond containers when transferring material to prevent static discharge.[4]
 - Dispense the chemical slowly and carefully to avoid splashing or generating mist.[2][3]
 - Keep containers tightly closed when not in use to prevent vapor release and potential peroxide formation.[3][4]
 - Avoid contact with eyes, skin, and clothing.[4] Do not breathe vapors or mist.[3]
 - Keep away from heat, sparks, open flames, and other ignition sources.[3][4] Smoking is strictly prohibited in the handling area.[1][7]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[1][4]
 - Remove contaminated clothing and wash it before reuse.[4]
 - Clean the work area, decontaminating surfaces as necessary.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Type	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. [1] [2] Remove contact lenses if present and easy to do. [1] Seek immediate medical attention from an ophthalmologist.
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected skin with plenty of water for at least 20 minutes. [1] Seek medical attention if irritation persists. [1]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. [1] If breathing is difficult or stops, provide artificial respiration or oxygen. [1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. [9] If the person is conscious, rinse their mouth with water and give small quantities of water to drink. [1] Never give anything by mouth to an unconscious person. [4] Seek immediate medical attention. [3]
Spill	Evacuate personnel to a safe area. Remove all ignition sources. [2] [3] Ventilate the area. [4] Absorb the spill with inert material (e.g., sand, diatomite) and collect it in a suitable, closed container for disposal. [10]

Disposal Plan

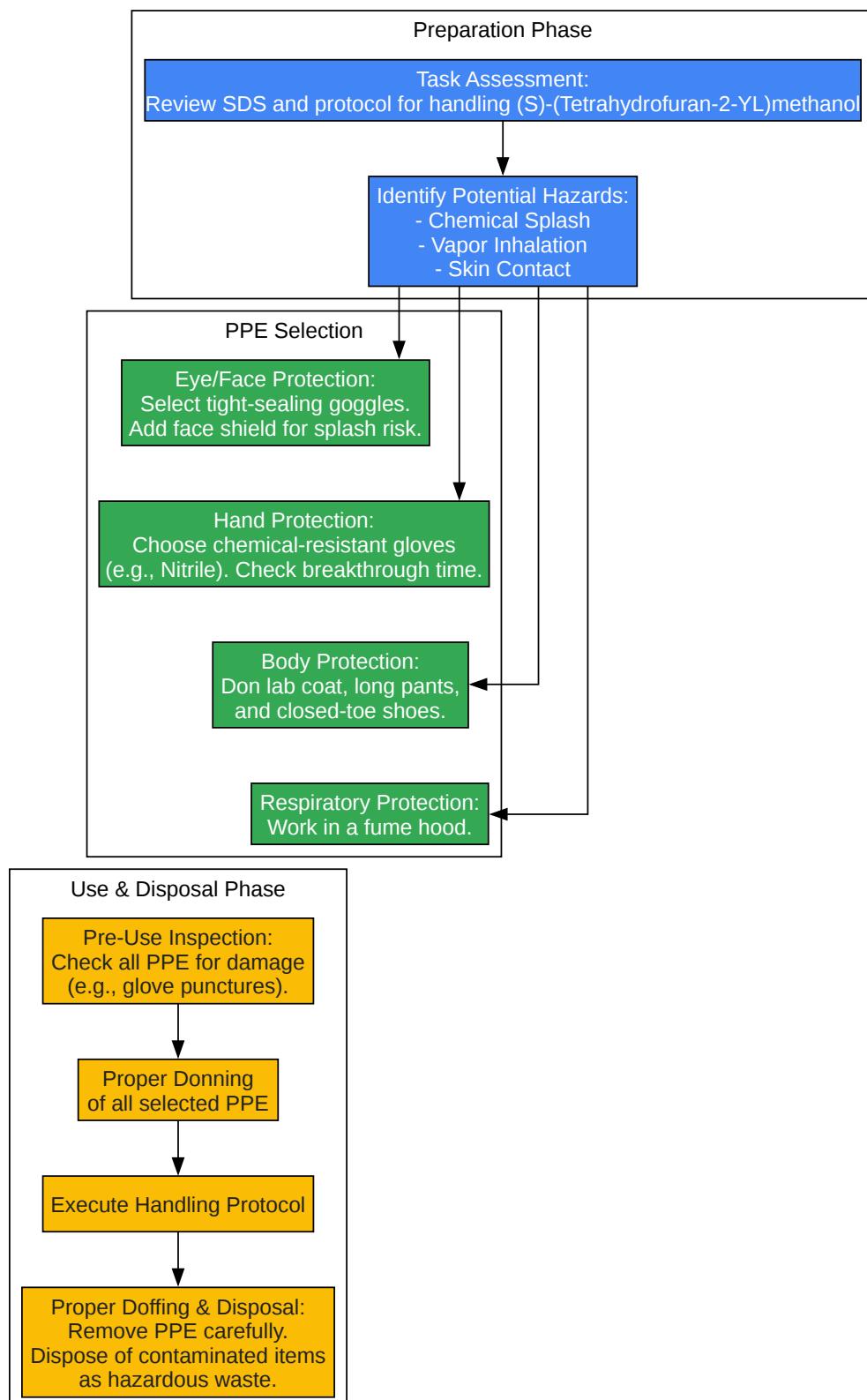
(S)-(Tetrahydrofuran-2-YL)methanol and any contaminated materials must be treated as hazardous waste.

Protocol: Waste Disposal

- Waste Collection: Collect waste chemical and contaminated materials (e.g., used gloves, absorbent pads) in a designated, properly labeled, and sealed hazardous waste container.[6]
[\[10\]](#)
- Storage: Store the waste container in a cool, dry, well-ventilated area away from heat and ignition sources.[4][5]
- Final Disposal: Dispose of the hazardous waste through an approved and licensed waste disposal company.[2][6] Do not pour down the drain or dispose of with regular trash.[5]

PPE Selection Workflow

The following diagram outlines the logical process for selecting and using the correct PPE when working with **(S)-(Tetrahydrofuran-2-YL)methanol**.

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Caption: Workflow for selecting and using appropriate PPE for **(S)-(Tetrahydrofuran-2-YL)methanol**.

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